characterization of 2-(Morpholin-4-yl)ethanimidamide hydrochloride

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Compound of Interest	
Compound Name:	*2-(Morpholin-4-yl)ethanimidamide hydrochloride*
CAS No.:	*122723-43-7*
Cat. No.:	*B3376705*

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Application Note: Characterization & Synthetic Utilization of **2-(Morpholin-4-yl)ethanimidamide Hydrochloride**

Introduction & Chemical Identity

2-(Morpholin-4-yl)ethanimidamide hydrochloride (also known as Morpholinoacetamidine HCl) is a critical bifunctional building block in medicinal chemistry.[1] It combines a morpholine ring—a privileged scaffold known to improve solubility and pharmacokinetic profiles—with an amidine group, a versatile nucleophile used to construct nitrogenous heterocycles.

This guide provides a standardized protocol for the analytical verification of this compound and details its primary application: the synthesis of pyrimidine derivatives via condensation with 1,3-dicarbonyls.

Chemical Specifications

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Property	Specification
Chemical Name	2-(Morpholin-4-yl)ethanimidamide hydrochloride
CAS Number	14890-25-6 (Parent/General)
Molecular Formula	$C_6H_{13}N_3O$[1][2] · HCl
Molecular Weight	143.19 g/mol (Free Base); ~179.65 g/mol (HCl Salt)
Solubility	Highly soluble in Water, DMSO, Methanol; Insoluble in Et_2O, Hexanes
Appearance	White to off-white hygroscopic crystalline solid
SMILES	C1COCCN1CC(=N)N.Cl

Protocol A: Analytical Characterization

Due to the hygroscopic nature of amidine salts and their lack of UV chromophores (weak absorbance <210 nm), standard QC methods must be adapted.

Nuclear Magnetic Resonance (NMR) Analysis

Objective: Confirm structure and assess salt stoichiometry. Solvent: DMSO-d_6 (Chloroform-d is unsuitable due to poor solubility of the salt).[1]

Expected ^{1}H-NMR Data (400 MHz, DMSO-d_6):

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Note
9.00 - 9.40	Broad Singlet	3H	$C(=NH)NH_2^+$	Exchangeable amidine protons (highly deshielded).[1]
3.80 - 3.95	Singlet	2H	$N-CH_2-C(=N)$	Methylene linker.[1] Shifts downfield due to amidine electron withdrawal.
3.55 - 3.65	Multiplet	4H	Morpholine $O-CH_2$	Characteristic ether region protons.[1]
2.45 - 2.60	Multiplet	4H	Morpholine $N-CH_2$	Often obscured by DMSO solvent peak (2.50 ppm).[1]

Technical Note: If the amidine protons appear as two distinct broad peaks (e.g., 8.8 and 9.2 ppm), this indicates restricted rotation around the C-N bond, a common feature of amidinium salts.

HPLC Purity Profiling

Challenge: The compound is highly polar and elutes in the void volume of standard C18 columns. Solution: Use HILIC (Hydrophilic Interaction Liquid Chromatography) or a polar-embedded C18 column.[1]

- Column: Amide-C18 or HILIC Silica (4.6 x 150 mm, 3 µm).[1]
- Mobile Phase A: 10 mM Ammonium Formate (pH 3.0).
- Mobile Phase B: Acetonitrile.[3]

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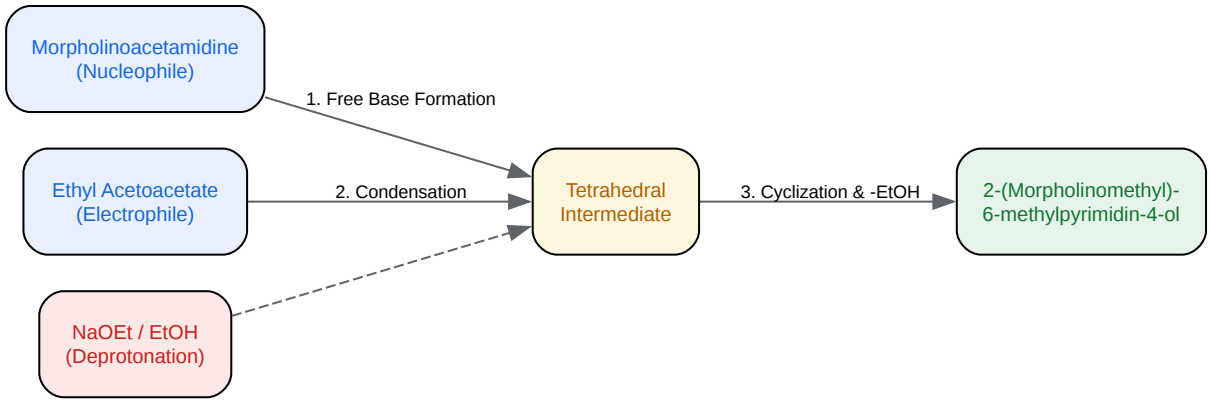
- Gradient: Isocratic 10% B or low gradient (5% to 20% B over 10 min).
- Detection: ELSD (Evaporative Light Scattering Detector) or CAD (Charged Aerosol Detector) is preferred over UV due to weak chromophores.

Protocol B: Synthetic Application (Pyrimidine Synthesis)

The primary utility of 2-(Morpholin-4-yl)ethanimidamide is as a binucleophile in the synthesis of 2-substituted pyrimidines.[1] The following protocol demonstrates its reaction with Ethyl Acetoacetate to form 2-(morpholinomethyl)-6-methylpyrimidin-4-ol.

Reaction Mechanism & Workflow



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Caption: Cyclocondensation pathway for pyrimidine synthesis using morpholinoacetamidine.

Step-by-Step Synthesis Protocol

Reagents:

- 2-(Morpholin-4-yl)ethanimidamide HCl (1.0 equiv, 10 mmol, ~1.8 g)[1]
- Ethyl Acetoacetate (1.1 equiv, 11 mmol)

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- Sodium Ethoxide (2.5 equiv, 21 wt% in Ethanol)
- Solvent: Absolute Ethanol (anhydrous)

Procedure:

- Free Base Generation: In a dry 100 mL round-bottom flask under Nitrogen, dissolve the amidine hydrochloride salt in absolute ethanol (20 mL).
- Base Addition: Add Sodium Ethoxide solution dropwise at 0°C. Stir for 15 minutes. Note: A white precipitate of NaCl will form.
- Condensation: Add Ethyl Acetoacetate dropwise. The solution may turn yellow.
- Reflux: Heat the mixture to reflux (78°C) for 6–12 hours. Monitor conversion by TLC (10% MeOH in DCM) or LC-MS.
- Work-up:
  - Cool to room temperature.
  - Neutralize with dilute Acetic Acid to pH ~7.
  - Evaporate ethanol under reduced pressure.
  - Triturate the residue with cold water or recrystallize from Ethanol/Ether to obtain the pyrimidine product.

Yield Expectation: 60–80% (depending on moisture control).

Handling, Stability & Safety

- Hygroscopicity: The HCl salt is extremely hygroscopic. It must be stored in a desiccator or under inert gas (Argon/Nitrogen). Exposure to air will cause the solid to deliquesce into a sticky oil, complicating stoichiometry in reactions.
- Stability: Stable at -20°C for >1 year if sealed.[1] Aqueous solutions are stable for 24 hours but will slowly hydrolyze to the amide (Morpholinoacetamide) at high pH.

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- Safety:
  - H315/H319: Causes skin irritation and serious eye irritation.
  - PPE: Wear nitrile gloves and safety goggles. Handle in a fume hood to avoid inhalation of dust.

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- 3. US10196418B2 - Phosphorous protecting groups and methods of preparation and use thereof - Google Patents [patents.google.com]

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